Spectroscopic Characterization of 5'-Methoxylaudanosine: A Technical Guide

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Compound of Interest

Compound Name:	*5'-Methoxylaudanosine*
CAS No.:	*24734-71-2*
Cat. No.:	*B601609*

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This technical guide provides a comprehensive overview of the spectroscopic data for **5'-Methoxylaudanosine**, a significant benzylisoquinoline alkaloid. While experimental spectra for this specific compound are not widely available in public databases, this document leverages predictive methodologies and comparative analysis with the closely related and extensively studied alkaloid, laudanosine, to offer a detailed characterization. This guide is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the structural elucidation of this class of compounds.

Introduction to 5'-Methoxylaudanosine

5'-Methoxylaudanosine, with the chemical formula $C_{22}H_{29}NO_5$ and a molecular weight of 387.47 g/mol , is a derivative of laudanosine.[1] Its systematic IUPAC name is (1R)-6,7-dimethoxy-2-methyl-1-[(3,4,5-trimethoxyphenyl)methyl]-3,4-dihydro-1H-isoquinoline.[1] The addition of a methoxy group at the 5' position of the benzyl moiety distinguishes it from laudanosine and is expected to subtly influence its spectroscopic and pharmacological properties. Understanding the precise spectroscopic signature of **5'-Methoxylaudanosine** is crucial for its identification, purity assessment, and for establishing structure-activity relationships in medicinal chemistry research.

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The Workflow of Spectroscopic Structural Elucidation

The structural confirmation of a molecule like **5'-Methoxylaudanosine** relies on the synergistic interpretation of data from multiple spectroscopic techniques. Each method provides unique pieces of the structural puzzle, and their combination leads to an unambiguous assignment. The general workflow is depicted below.

Caption: General workflow for the spectroscopic elucidation of an organic molecule.

Proton Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

^{1}H NMR spectroscopy provides detailed information about the chemical environment of hydrogen atoms in a molecule. The predicted ^{1}H NMR spectrum of **5'-Methoxylaudanosine** in $CDCl_3$ is expected to show distinct signals for the aromatic, methoxy, and aliphatic protons.

Table 1: Predicted ^{1}H NMR Spectral Data for **5'-Methoxylaudanosine** (in $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 6.75	s	1H	H-5
~ 6.60	s	1H	H-8
~ 6.40	s	2H	H-2', H-6'
~ 3.88	s	3H	6-OCH_3
~ 3.86	s	3H	7-OCH_3
~ 3.84	s	6H	3', 5'-OCH_3
~ 3.82	s	3H	4'-OCH_3
~ 3.60	m	1H	H-1
~ 3.20 - 2.60	m	6H	H-3, H-4, N-CH_2
~ 2.55	s	3H	N-CH_3

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Interpretation:

The aromatic region is expected to display three singlets corresponding to the protons on the isoquinoline and benzyl rings. The protons at H-2' and H-6' are chemically equivalent and thus appear as a single peak. The five methoxy groups will each give rise to a sharp singlet, with the 3' and 5' methoxy groups being equivalent. The aliphatic region will contain multiplets for the protons of the tetrahydroisoquinoline core and a characteristic singlet for the N-methyl group.

Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **5'-Methoxylaudanosine** in 0.6 mL of deuterated chloroform ($CDCl_3$).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- Acquisition Parameters:
  - Number of scans: 16-32
  - Relaxation delay: 1.0 s
  - Pulse width: 90°
  - Spectral width: -2 to 12 ppm
- Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decay (FID). Calibrate the spectrum using the residual solvent peak of $CDCl_3$ at 7.26 ppm.

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the carbon skeleton of a molecule. The predicted ^{13}C NMR spectrum of **5'-Methoxylaudanosine** will show distinct signals for each unique carbon atom.

Table 2: Predicted ^{13}C NMR Spectral Data for **5'-Methoxylaudanosine** (in $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment
~ 153.0	C-3', C-5'
~ 148.5	C-6
~ 147.0	C-7
~ 137.0	C-4'
~ 132.0	C-1'
~ 128.0	C-4a
~ 125.5	C-8a
~ 112.0	C-8
~ 111.0	C-5
~ 106.0	C-2', C-6'
~ 61.0	4'-OCH_3
~ 60.8	3', 5'-OCH_3
~ 56.0	6, 7-OCH_3
~ 63.0	C-1
~ 47.0	C-3
~ 42.0	N-CH_3
~ 40.0	Benzyl CH_2
~ 29.0	C-4

Interpretation:

The aromatic region will be characterized by signals for the ten aromatic carbons. The carbons bearing methoxy groups will appear at lower field (higher ppm) due to the deshielding effect of the oxygen atoms. The five methoxy carbons will resonate in the 55-62 ppm region. The aliphatic carbons of the tetrahydroisoquinoline ring and the N-methyl group will appear at a higher field (lower ppm).

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Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^{1}H NMR spectroscopy.
- Instrumentation: Utilize a 100 MHz (or higher, corresponding to the ^{1}H frequency) NMR spectrometer.
- Acquisition Parameters:
  - Number of scans: 1024-4096 (due to the low natural abundance of ^{13}C)
  - Relaxation delay: 2.0 s
  - Pulse program: Proton-decoupled
  - Spectral width: 0 to 200 ppm
- Processing: Apply Fourier transformation, phase correction, and baseline correction. Calibrate the spectrum using the $CDCl_3$ triplet at 77.16 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: Predicted Characteristic IR Absorptions for **5'-Methoxylaudanosine**

Wavenumber (cm^{-1})	Vibration	Functional Group
3050-3000	C-H stretch	Aromatic
2950-2850	C-H stretch	Aliphatic (CH_2, CH_3)
1600-1450	C=C stretch	Aromatic ring
1250-1000	C-O stretch	Aryl ether
1350-1250	C-N stretch	Tertiary amine

Interpretation:

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The IR spectrum will confirm the presence of the aromatic rings through the C-H and C=C stretching vibrations. The strong C-O stretching bands will be indicative of the five ether linkages. The aliphatic C-H stretches will confirm the presence of the saturated portion of the molecule, and the C-N stretch will be characteristic of the tertiary amine.

Experimental Protocol: IR Spectroscopy

- Sample Preparation: Prepare a thin film of the sample on a salt plate (e.g., NaCl or KBr) by dissolving a small amount in a volatile solvent (e.g., chloroform) and allowing the solvent to evaporate. Alternatively, prepare a KBr pellet by grinding a small amount of the sample with dry KBr powder and pressing it into a disc.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition: Record the spectrum from 4000 to 400 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming the molecular formula and aspects of the structure.

Predicted Mass Spectrum:

- Molecular Ion (M^+): m/z = 387.47
- Major Fragmentation: The primary fragmentation pathway is expected to be the benzylic cleavage of the C1-Cα bond, which is a characteristic fragmentation for benzylisoquinoline alkaloids.

Caption: Predicted primary fragmentation pathway of **5'-Methoxylaudanosine** in mass spectrometry.

Table 4: Predicted Major Fragment Ions in the Mass Spectrum of **5'-Methoxylaudanosine**

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m/z	Proposed Structure
387	$[M]^+$ (Molecular ion)
386	$[M-H]^+$
372	$[M-CH_3]^+$
206	$[C_{12}H_{16}NO_2]^+$ (Isoquinoline fragment)
181	$[C_{10}H_{13}O_3]^+$ (Benzyl fragment)

Interpretation:

The mass spectrum will show a molecular ion peak at m/z 387, confirming the molecular weight. The base peak is predicted to be at m/z 206, resulting from the stable isoquinoline fragment formed via benzylic cleavage. Another significant peak at m/z 181 would correspond to the trimethoxybenzyl fragment.

Experimental Protocol: Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile) into the mass spectrometer via direct infusion or through a coupled liquid chromatograph (LC-MS).
- Ionization: Use Electrospray Ionization (ESI) or Electron Ionization (EI).
- Analysis: Acquire the mass spectrum in full scan mode over a mass range of m/z 50-500.

Data Synthesis and Structural Confirmation

The definitive structure of **5'-Methoxylaudanosine** is established by integrating the data from all spectroscopic techniques.

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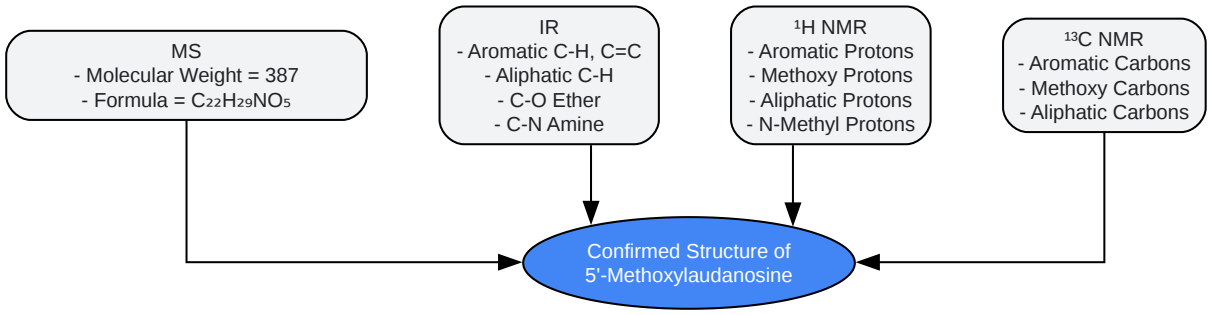

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Caption: The convergence of spectroscopic data for the structural confirmation of **5'-Methoxylaudanosine**.

In summary, mass spectrometry would confirm the molecular formula. IR spectroscopy would identify the key functional groups. ^{1}H and ^{13}C NMR would then allow for the precise placement of these groups and the determination of the connectivity of the carbon and hydrogen atoms, ultimately leading to the unambiguous structural elucidation of **5'-Methoxylaudanosine**. Further confirmation could be achieved through 2D NMR experiments such as COSY, HSQC, and HMBC.

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